

How to correct for Teslascan-related image artifacts

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Teslascan*

Cat. No.: *B1232718*

[Get Quote](#)

Teslascan Imaging Technical Support Center

Welcome to the technical support center for **Teslascan**-enhanced imaging. This resource is designed for researchers, scientists, and drug development professionals to help troubleshoot and correct for image artifacts that may be encountered during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Teslascan** and how does it work as a contrast agent?

A1: **Teslascan**, also known by its generic name mangafodipir, is a manganese-based paramagnetic contrast agent. After intravenous administration, the mangafodipir complex releases manganese ions (Mn^{2+}). These ions are taken up by tissues, particularly those with high metabolic activity like the liver and pancreas. The paramagnetic properties of Mn^{2+} shorten the T1 relaxation time of surrounding water protons, resulting in a brighter signal (hyperintensity) on T1-weighted magnetic resonance imaging (MRI) scans. This enhancement improves the contrast between different tissues.

Q2: What are the most common types of image artifacts encountered with **Teslascan**-enhanced MRI (MEMRI)?

A2: The most common artifacts in MEMRI can be categorized as:

- **Motion Artifacts:** These are caused by patient or physiological movement (e.g., respiration, cardiac motion) during the scan and can manifest as ghosting, blurring, or misregistration of images, which is particularly problematic in dynamic contrast-enhanced studies.
- **Signal Intensity Artifacts:** High concentrations of manganese can lead to a non-linear relationship between Mn^{2+} concentration and signal enhancement, potentially causing signal saturation or "black-out" artifacts where the signal is unexpectedly low. This can interfere with accurate quantitative analysis, such as T1 mapping.
- **Susceptibility Artifacts:** While less common with manganese than with iron-based agents, susceptibility artifacts can still occur, especially at tissue interfaces with different magnetic susceptibilities (e.g., air-tissue or bone-tissue boundaries). These can cause geometric distortion and signal loss.
- **Metal-related Artifacts:** If metallic implants are present in or near the imaging field of view, they can cause significant artifacts, including signal loss, pile-up, and geometric distortion.

Q3: Can **Teslascan** be used for imaging tissues other than the liver and pancreas?

A3: Yes, in a research setting, **Teslascan** is used for Manganese-Enhanced MRI (MEMRI) of various tissues, including the brain, heart, and spinal cord. Its uptake is related to cellular activity and calcium channel function, making it a tool for functional imaging studies in these organs.

Troubleshooting Guides

This section provides a systematic approach to identifying and correcting common image artifacts in **Teslascan**-enhanced MRI.

Issue 1: Ghosting or Blurring in the Image

- **Possible Cause:** Motion artifacts from patient movement, respiration, or cardiac pulsation.
- **Troubleshooting Steps:**
 - **Identify the Direction of the Artifact:** Motion artifacts are most prominent in the phase-encoding direction.

- Implement Motion Correction Techniques:
 - Prospective Correction: Use navigator echoes or respiratory gating to acquire data only during periods of minimal motion.
 - Retrospective Correction: Apply post-processing algorithms to correct for motion in the acquired data. Deep learning-based methods have shown promise in reducing motion artifacts in liver DCE-MRI.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Imaging Sequence Optimization: Use faster imaging sequences to "freeze" motion. Single-shot fast spin-echo sequences can be effective.[\[6\]](#)
- Patient Comfort and Instruction: Ensure the subject is comfortable and provide clear instructions to remain still and hold their breath when required.

Issue 2: Unexpectedly Low Signal in Areas of Expected High Manganese Uptake

- Possible Cause: Signal saturation due to very high concentrations of manganese. The relationship between T1 shortening and signal intensity is not linear; at very short T1 times, the signal can decrease.
- Troubleshooting Steps:
 - Review Dosing and Timing: Ensure the administered dose of **Teslascan** and the timing of the post-contrast imaging are appropriate for the tissue being studied. Signal intensity can saturate at higher doses.[\[7\]](#)
 - Adjust Pulse Sequence Parameters:
 - Flip Angle: For gradient-echo sequences, reducing the flip angle can help mitigate signal saturation.
 - Repetition Time (TR) and Echo Time (TE): Use a shorter TR and TE in T1-weighted sequences.[\[8\]](#)

- Utilize Quantitative T1 Mapping: Instead of relying solely on signal intensity, perform T1 mapping to quantify the changes in T1 relaxation time. This provides a more direct measure of manganese concentration, although saturation effects can still be a concern at very high concentrations.[\[9\]](#)

Issue 3: Geometric Distortion or Signal Loss Near Tissue Boundaries

- Possible Cause: Susceptibility artifacts due to large differences in magnetic susceptibility at interfaces like air/tissue or bone/tissue.
- Troubleshooting Steps:
 - Choose Appropriate Pulse Sequences: Spin-echo (SE) or fast spin-echo (FSE) sequences are less sensitive to susceptibility artifacts than gradient-echo (GRE) sequences.[\[10\]](#)[\[11\]](#)
 - Optimize Acquisition Parameters:
 - Increase Receiver Bandwidth: This reduces the spatial misregistration of signals.[\[10\]](#)
 - Use Thinner Slices: Thinner slices can reduce through-plane dephasing.[\[12\]](#)
 - Shimming: Ensure proper shimming of the magnetic field to improve homogeneity across the region of interest.

Issue 4: Severe Image Distortion or Signal Voids in the Presence of Metal

- Possible Cause: Metal-related artifacts from surgical clips, implants, or other metallic objects.
- Troubleshooting Steps:
 - Use Metal Artifact Reduction Sequences (MARS): Many MRI vendors offer specialized pulse sequences designed to minimize metal artifacts, such as MAVRIC (Multi-Acquisition with Variable-Resonance Image Combination) and SEMAC (Slice-Encoding for Metal Artifact Correction).[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

- Optimize Standard Pulse Sequences:
 - Use fast spin-echo sequences instead of gradient-echo.[\[10\]](#)[\[11\]](#)
 - Increase the receiver bandwidth.
 - Use a higher imaging matrix and thinner slices.[\[12\]](#)
 - Employ STIR (Short Tau Inversion Recovery) for fat suppression instead of chemical shift-based methods, as STIR is less affected by magnetic field inhomogeneities.[\[10\]](#)

Data Presentation

Table 1: Common **Teslascan**-Related Image Artifacts and Recommended Correction Strategies

Artifact Type	Appearance	Primary Cause	Recommended Correction Strategies
Motion Artifacts	Ghosting, blurring, image misregistration	Patient movement, respiration, cardiac pulsation	- Prospective gating/triggering- Retrospective motion correction algorithms- Fast imaging sequences- Breath-holding
Signal Saturation	Lower-than-expected signal in regions of high contrast uptake	High concentration of manganese leading to extreme T1 shortening	- Optimize contrast agent dose and timing- Adjust pulse sequence parameters (e.g., lower flip angle)- Utilize quantitative T1 mapping
Susceptibility Artifacts	Geometric distortion, signal loss at tissue interfaces	Differences in magnetic susceptibility at tissue boundaries	- Use spin-echo or fast spin-echo sequences- Increase receiver bandwidth- Use thinner slices- Improve magnetic field shimming
Metal-Related Artifacts	Severe signal loss, signal pile-up, and geometric distortion	Presence of metallic implants	- Use dedicated Metal Artifact Reduction Sequences (MARS)- Optimize standard sequences (FSE, high bandwidth, thin slices)- Use STIR for fat suppression

Table 2: Recommended MRI Parameters for **Teslascan**-Enhanced Imaging (MEMRI) - General Guidelines

Parameter	T1-Weighted Imaging	Rationale for MEMRI
Pulse Sequence	Spin-Echo (SE) or Spoiled Gradient-Echo (SPGR/FLASH)	T1-weighted sequences are essential to visualize the T1-shortening effect of manganese. [13]
Repetition Time (TR)	Short (<500 ms)	Maximizes T1 contrast.
Echo Time (TE)	Short (<15 ms)	Minimizes T2* decay and susceptibility artifacts.
Flip Angle	70-90° for SE, variable for GRE	Optimized for T1 weighting. Lower flip angles in GRE can reduce saturation.
Fat Suppression	Recommended	Improves visualization of enhancing tissues adjacent to fat. STIR is preferred in the presence of metal artifacts. [10] [14] [15]

Note: Specific parameters should be optimized for the scanner, field strength, and tissue of interest.

Experimental Protocols

Protocol 1: Dynamic Contrast-Enhanced MRI (DCE-MRI) of the Liver with Motion Correction

- Pre-Contrast Imaging:
 - Acquire T1-weighted images (e.g., 3D spoiled gradient-echo) before contrast administration to serve as a baseline.
 - Acquire T2-weighted images (e.g., fast spin-echo) for anatomical reference.

- Contrast Administration:
 - Administer **Teslascan** intravenously at the recommended dose for the specific research application.
- Dynamic Post-Contrast Imaging:
 - Acquire a series of T1-weighted images at multiple time points (e.g., every 30-60 seconds) to capture the dynamic uptake and washout of the contrast agent.
 - Motion Correction:
 - Instruct the subject to perform breath-holds for each dynamic acquisition if possible.
 - Alternatively, use a free-breathing protocol with respiratory gating or navigator echoes.
- Post-Processing:
 - If motion is still present, apply a retrospective motion correction algorithm to the dynamic series. Several studies have demonstrated the effectiveness of deep learning-based methods for liver DCE-MRI.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Generate parametric maps (e.g., enhancement curves) from the motion-corrected data for quantitative analysis.

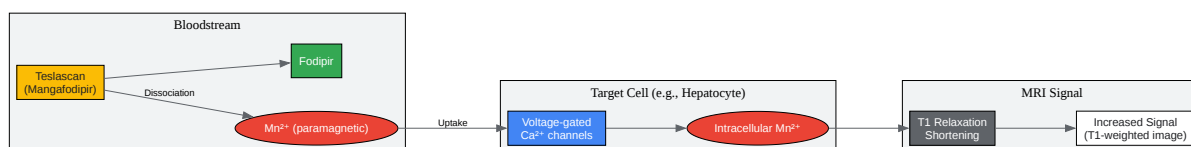
Protocol 2: Quantitative T1 Mapping for High Manganese Concentration

- Baseline T1 Mapping:
 - Acquire a baseline T1 map of the region of interest before contrast administration using a suitable T1 mapping sequence (e.g., Modified Look-Locker Inversion Recovery - MOLLI, or a saturation-recovery based method).
- Contrast Administration:
 - Administer **Teslascan**.

- Post-Contrast T1 Mapping:
 - Acquire T1 maps at one or more time points after contrast administration.
- Data Analysis:
 - Calculate the change in relaxation rate ($\Delta R1 = 1/T1_post - 1/T1_pre$).
 - Addressing Saturation: If signal saturation is suspected in the T1-weighted source images of the mapping sequence, consider:
 - Using a T1 mapping technique that is less sensitive to very short T1 values.
 - Analyzing the relationship between $\Delta R1$ and the administered dose to identify the non-linear range. Studies have shown a saturation of the T1 shortening effect at high Mn^{2+} concentrations.[9]

Visualizations

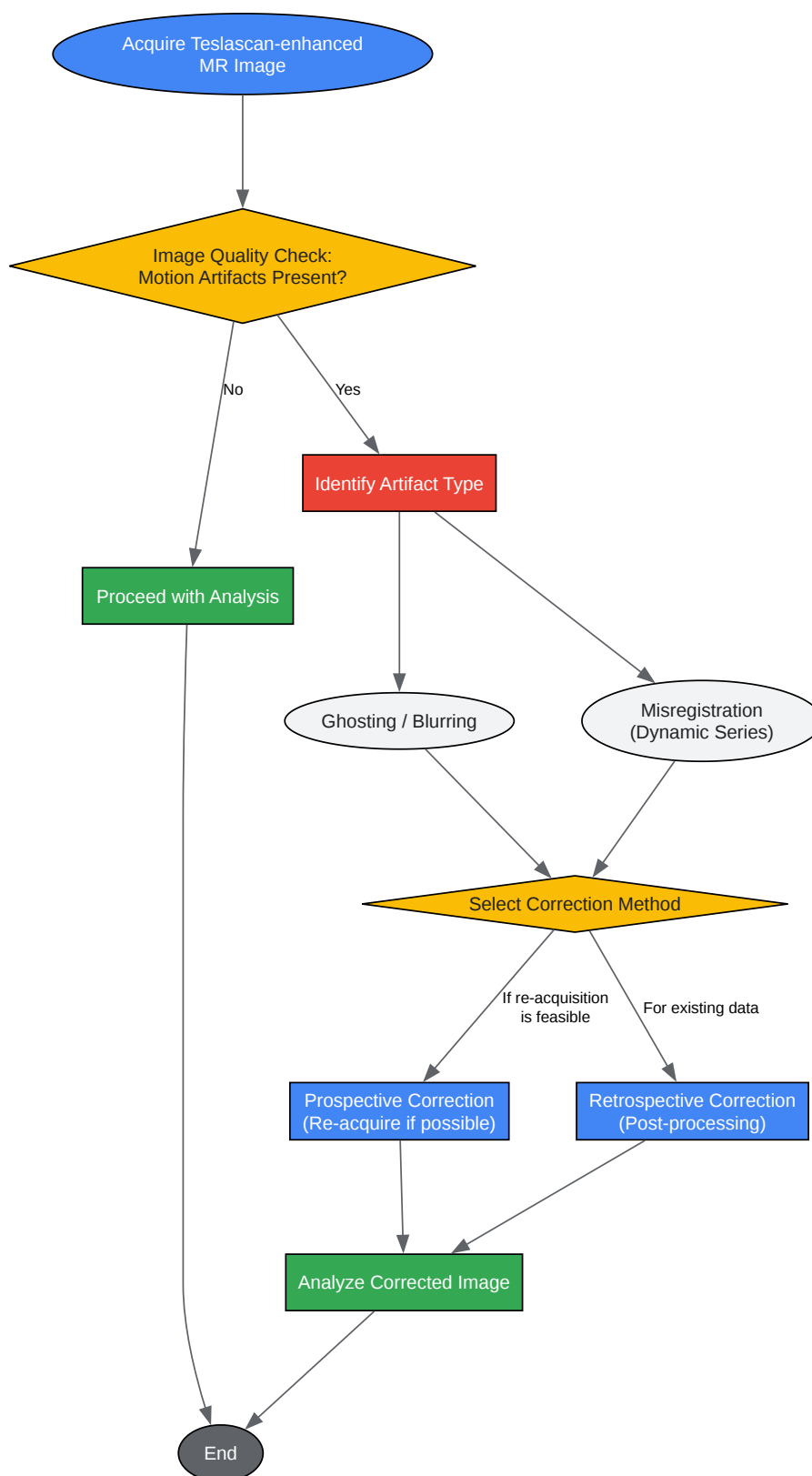
Signaling Pathway of Teslascan Action



[Click to download full resolution via product page](#)

Caption: Cellular uptake and mechanism of action of **Teslascan** as an MRI contrast agent.

Workflow for Correcting Motion Artifacts



[Click to download full resolution via product page](#)

Caption: A logical workflow for the identification and correction of motion artifacts in MEMRI.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Motion Artifact Reduction Using a Convolutional Neural Network for Dynamic Contrast Enhanced MR Imaging of the Liver - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Image-based motion artifact reduction on liver dynamic contrast enhanced MRI - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. [1807.06956] Method for motion artifact reduction using a convolutional neural network for dynamic contrast enhanced MRI of the liver [arxiv.org]
- 4. researchgate.net [researchgate.net]
- 5. cds.ismrm.org [cds.ismrm.org]
- 6. mriquestions.com [mriquestions.com]
- 7. researchgate.net [researchgate.net]
- 8. radiopaedia.org [radiopaedia.org]
- 9. us.medical.canon [us.medical.canon]
- 10. mrimaster.com [mrimaster.com]
- 11. mriquestions.com [mriquestions.com]
- 12. radiopaedia.org [radiopaedia.org]
- 13. Manganese-Enhanced Magnetic Resonance Imaging: Overview and Central Nervous System Applications With a Focus on Neurodegeneration - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Highly effective fat suppression in clinical T1-weighted imaging of ischemic and non-ischemic heart disease with DeSPAIR - PMC [pmc.ncbi.nlm.nih.gov]
- 15. radiographics.rsna.org [radiographics.rsna.org]
- To cite this document: BenchChem. [How to correct for Teslascan-related image artifacts]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1232718#how-to-correct-for-teslascan-related-image-artifacts]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com